Introduction: Unveiling the Environmental Journey of a Triazine Metabolite

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Compound of Interest

Compound Name:	*Atraton-desisopropyl*
CAS No.:	*30360-56-6*
Cat. No.:	*B1265939*

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Atraton (2-ethylamino-4-isopropylamino-6-methoxy-s-triazine) is an obsolete s-triazine herbicide previously used for broad-spectrum vegetation control in non-agricultural settings.[1] While the parent compound is no longer in active use, understanding the environmental behavior of its degradation products remains critical for assessing legacy contamination and predicting the fate of structurally similar compounds. This guide focuses on **Atraton-desisopropyl**, a primary and anticipated metabolite of Atraton.

The formation of **Atraton-desisopropyl** occurs through the microbial or chemical N-dealkylation of the isopropyl side chain of the Atraton molecule. This process is analogous to the well-documented degradation of the widely used herbicide Atrazine into its primary metabolites, desethylatrazine (DEA) and desisopropylatrazine (DIA).[2][3][4] Given the significant scarcity of direct research on **Atraton-desisopropyl**, this guide will leverage the extensive body of knowledge on desisopropylatrazine (DIA) as a primary scientific analogue to infer its environmental fate, transport mechanisms, and potential risks. The study of such metabolites is crucial as they often exhibit different mobility, persistence, and toxicity profiles compared to the parent herbicide, posing unique challenges to environmental monitoring and risk assessment.[5][6]

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Part 1: Physicochemical Characteristics and Formation

The environmental behavior of a chemical is fundamentally governed by its physical and chemical properties. These parameters dictate its solubility in water, its tendency to volatilize, and its interaction with environmental matrices like soil and sediment.

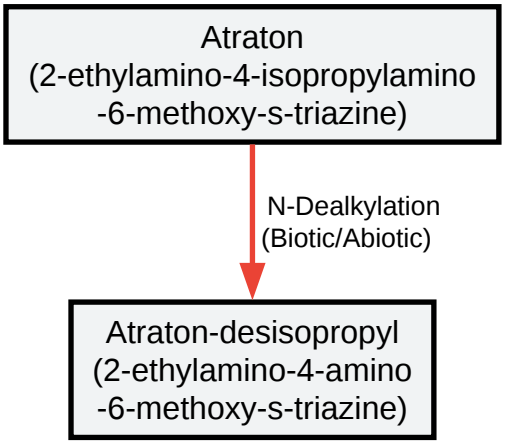
Inferred Physicochemical Properties

The properties for **Atraton-desisopropyl** are inferred from its structural analogue, desisopropylatrazine (DIA), as direct experimental data is not readily available.

Property	Atraton (Parent Compound)	Atraton-desisopropyl (Inferred from DIA)	Significance for Environmental Fate
Chemical Formula	$C_9H_{17}N_5O$	$C_6H_{10}N_5OCl$ (analogue: $C_5H_8ClN_5$ for DIA)	Defines molecular weight and elemental composition.
Water Solubility	Moderately Soluble	Likely higher than parent compound	Higher solubility generally increases potential for leaching into groundwater.[5]
Vapor Pressure	Non-volatile[1]	Expected to be very low	Low volatility indicates it will primarily reside in soil and water rather than the atmosphere.
pKa	~1.8-2.0 (estimated)	~1.8-2.0 (estimated)	As a weak base, it will be partially protonated in acidic soils, potentially increasing sorption to clays.

Primary Formation Pathway: N-Dealkylation

The principal mechanism for the formation of **Atraton-desisopropyl** from Atraton is N-dealkylation. This reaction involves the removal of the isopropyl group (-$CH(CH_3)_2$) from one of the amino substituents on the triazine ring. This process can be mediated by both biotic (microbial enzymes) and abiotic factors.[2][3]



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Caption: Proposed formation of **Atraton-desisopropyl** from Atraton via N-dealkylation.

Part 2: Environmental Degradation Pathways

Once formed, **Atraton-desisopropyl** is subject to further degradation in the environment. The persistence of this metabolite, measured by its half-life, is determined by the rates of these biotic and abiotic degradation processes.

Abiotic Degradation

Abiotic processes are chemical transformations that occur without the involvement of microorganisms. For triazine compounds, these can be significant drivers of degradation.

- Hydrolysis: This involves the cleavage of chemical bonds by the addition of water. For triazine metabolites, hydrolysis can lead to the replacement of the chlorine atom (in the case of chloro-s-triazines like DIA) with a hydroxyl group (-OH), forming hydroxy-metabolites.[3] This process is often catalyzed by surface minerals in soil.

- Photolysis: Degradation can occur through the action of sunlight, particularly in surface waters. The presence of photosensitizing substances like humic acids can accelerate

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photolytic degradation.[7]

- Advanced Oxidation Processes (AOPs): In engineered remediation systems, powerful oxidizing agents like hydroxyl radicals (•OH) and sulfate radicals ($SO_4^{\bullet-}$) can rapidly degrade triazine metabolites.[8] Technologies such as Fenton's reagent (Fe^{2+} + H_2O_2) are effective in breaking down these persistent compounds.[9][10][11]

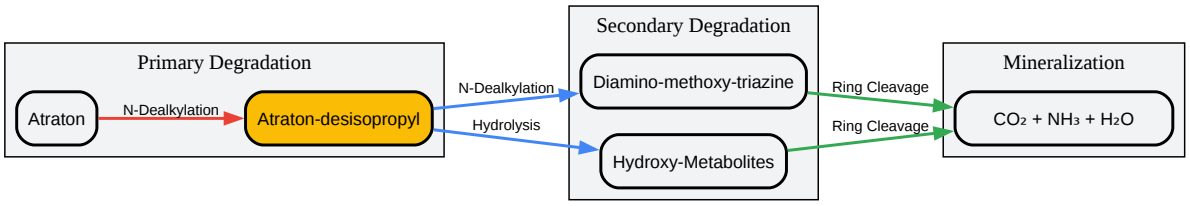
Biotic Degradation

Microbial activity is a primary driver for the breakdown of triazine herbicides and their metabolites in soil and water.[12]

- Further Dealkylation: Microorganisms can continue the N-dealkylation process, removing the remaining ethyl group to form the fully dealkylated metabolite, diamino-methoxy-triazine.

- Hydroxylation: Similar to abiotic hydrolysis, microbial enzymes can replace functional groups on the triazine ring with hydroxyl groups.

- Ring Cleavage: The ultimate step in biodegradation is the cleavage of the s-triazine ring, which mineralizes the compound into carbon dioxide (CO_2) and ammonia (NH_3).[12] This is a critical step for complete detoxification, but it can be slow, leading to the accumulation of intermediate metabolites.[12]



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Caption: Inferred environmental degradation pathways for Atraton and its metabolite.

Part 3: Environmental Transport and Mobility

The transport of **Atraton-desisopropyl** determines its distribution across different environmental compartments, including its potential to contaminate groundwater and surface water. Mobility is primarily controlled by the interplay between sorption to soil particles and leaching with moving water.

Sorption to Soil and Sediment

Sorption is the process by which a chemical adheres to solid particles. It is a key factor in retarding the movement of contaminants through the soil.

- Mechanism: For triazine metabolites, sorption is strongly correlated with the organic carbon content and clay percentage of the soil.[13][14][15] Higher organic matter provides a larger surface area and more binding sites for the chemical.

- Quantification: Sorption is quantified using the soil-water distribution coefficient (Kd) and the organic carbon-normalized sorption coefficient (Koc). A higher Koc value indicates stronger binding to soil and lower mobility. Based on studies of DIA, the Koc for **Atraton-desisopropyl** is expected to be relatively low, suggesting moderate to high mobility.[13]

Compound (Analogue)	Soil Type	Koc (L/kg)	Mobility Potential	Source
Desisopropylatrazine (DIA)	Various	30 - 100 (Typical Range)	Moderate to High	[13]
Atrazine (Parent)	Various	100 - 170 (Typical Range)	Moderate	[14]

Causality: The dealkylation of the parent compound to form metabolites like DIA (and by analogy, **Atraton-desisopropyl**) often results in increased polarity and water solubility. This typically leads to lower Koc values and reduced sorption compared to the parent compound, thereby increasing the potential for the metabolite to leach through the soil profile.[13]

Leaching and Runoff

Leaching is the downward movement of dissolved substances through the soil profile with percolating water.

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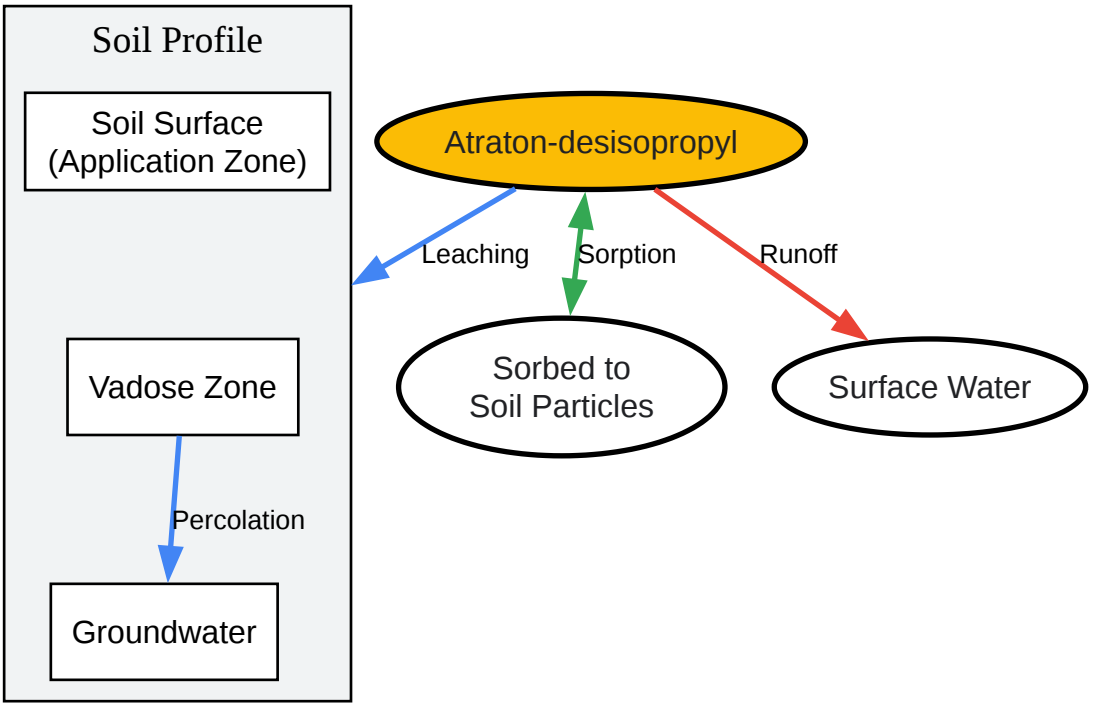
- Leaching Potential: Due to its expected moderate water solubility and relatively low sorption, **Atraton-desisopropyl** is likely to have a significant leaching potential, particularly in soils with low organic matter and coarse texture (e.g., sandy soils).[5][16] Studies on atrazine and its metabolites have consistently shown their presence in groundwater, confirming their mobility.[5][6][17]

- Runoff: During heavy rainfall events, **Atraton-desisopropyl** present in the upper soil layers can be transported via surface runoff into adjacent streams, rivers, and lakes.



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Caption: Key environmental transport processes for **Atraton-desisopropyl** in soil.

Part 4: Analytical Methodologies and Protocols

Accurate quantification of **Atraton-desisopropyl** in environmental matrices is essential for exposure assessment and regulatory compliance. The methods are analogous to those used for other triazine metabolites.

Overview of Analytical Techniques

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- Sample Preparation: Extraction from complex matrices like soil and water is a critical first step. Common techniques include liquid-liquid extraction (LLE), solid-phase extraction (SPE), and more advanced methods like hollow fiber-protected liquid-phase microextraction (LPME), which offers high enrichment factors for trace-level analysis.[18][19]

- Chromatographic Separation: High-Performance Liquid Chromatography (HPLC) is the predominant technique for separating triazine compounds from other matrix components.[20][21] Gas Chromatography (GC) is also widely used.[21][22]

- Detection:

  - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is the gold standard for environmental analysis, providing excellent sensitivity and selectivity for unambiguous identification and quantification at very low concentrations (sub-µg/L).[20]

  - Gas Chromatography-Mass Spectrometry (GC-MS): A robust and reliable technique, often requiring derivatization of the analytes to improve volatility.[22]

  - HPLC with Diode-Array Detection (DAD) or UV Detection: A more common and less expensive option, suitable for higher concentration samples.[18][21]

Protocol: Determination of Soil Sorption Coefficient (Kd) via Batch Equilibrium

This protocol is a self-validating system designed to quantify the partitioning of **Atraton-desisopropyl** between soil and water.

1. Preparation of Materials:

- Soil Sample: Collect representative soil from the field site. Air-dry and sieve through a 2-mm mesh. Characterize the soil for pH, organic carbon content, and texture.

- Analyte Solution: Prepare a stock solution of **Atraton-desisopropyl** (or a certified analytical standard of a close analogue like DIA) in a suitable solvent (e.g., methanol). Create a series of aqueous working solutions (e.g., 0.1, 0.5, 1, 5, 10 mg/L) in a background electrolyte solution, typically 0.01 M $CaCl_2$, to maintain constant ionic strength.

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- Control Samples: Include blanks (electrolyte solution without analyte) and matrix-free controls (analyte in electrolyte solution without soil) to check for background interference and analyte stability.

2. Experimental Procedure:

- Equilibration: Add a known mass of soil (e.g., 5.0 g) to a series of centrifuge tubes. Add a precise volume (e.g., 25.0 mL) of each working solution to the tubes. This creates a 1:5 soil-to-solution ratio.
- Shaking: Seal the tubes and place them on a mechanical shaker. Agitate at a constant temperature (e.g., 25°C) for a predetermined equilibration time (typically 24-48 hours, determined from preliminary kinetic studies).
- Phase Separation: After shaking, centrifuge the tubes at high speed (e.g., 3000 x g) for 20 minutes to separate the solid (soil) and liquid (aqueous) phases.
- Analysis: Carefully collect an aliquot of the supernatant (aqueous phase). Filter it if necessary (using a syringe filter compatible with the analyte). Analyze the concentration of **Atraton-desisopropyl** in the supernatant (Ce) using a validated LC-MS/MS method.

3. Data Analysis and Validation:

- Calculate Sorbed Concentration (Cs): The amount of analyte sorbed to the soil is calculated by mass balance:
  - $Cs = (C_0 - Ce) * (V/M)$
  - Where: C_0 = Initial analyte concentration, Ce = Equilibrium aqueous concentration, V = Volume of solution, M = Mass of soil.
- Construct Sorption Isotherm: Plot Cs (y-axis) versus Ce (x-axis).
- Determine Kd: For a linear isotherm, the sorption coefficient (Kd) is the slope of the line. If the isotherm is non-linear, fit the data to the Freundlich model: Cs = Kf * Ce^(1/n).

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- Trustworthiness: The protocol's integrity is validated by ensuring that the analyte concentration in the matrix-free controls remains unchanged, confirming that loss is due to sorption and not degradation or adsorption to the container walls. The inclusion of multiple concentrations validates the isotherm model.

Conclusion and Future Outlook

The environmental fate and transport of **Atraton-desisopropyl**, a key metabolite of the obsolete herbicide Atraton, are governed by a complex interplay of degradation, sorption, and leaching processes. Based on strong analogies with desisopropylatrazine (DIA), it can be concluded that:

- Persistence: **Atraton-desisopropyl** is likely to be moderately persistent in the environment, with its degradation driven by both microbial and abiotic pathways.
- Mobility: It is expected to exhibit moderate to high mobility in soils, particularly those with low organic carbon content.[5] This mobility poses a potential risk for the contamination of groundwater resources.[6]
- Toxicity: The toxicity of triazine metabolites can sometimes be equal to or greater than the parent compound, highlighting the importance of including them in environmental monitoring programs.[5][23][24]

This guide provides a robust framework for understanding the likely behavior of **Atraton-desisopropyl**. However, the inferences drawn from analogous compounds underscore a critical knowledge gap. Direct, empirical research focusing on the specific physicochemical properties, degradation kinetics, and ecotoxicology of **Atraton-desisopropyl** is imperative for accurate environmental risk assessment of sites with a history of Atraton use.

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